

controlling for confounding variables in ICCB-19 hydrochloride studies

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Compound of Interest

Compound Name: *ICCB-19 hydrochloride*

Cat. No.: *B1381050*

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Technical Support Center: ICCB-19 Hydrochloride

Welcome to the technical support center for **ICCB-19 Hydrochloride**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to ensure the successful design and execution of experiments involving this compound. Our focus is on identifying and controlling for potential confounding variables to generate robust and reproducible data.

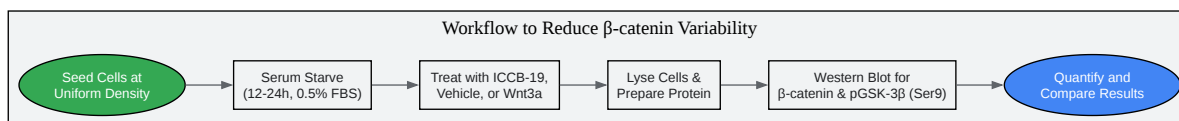
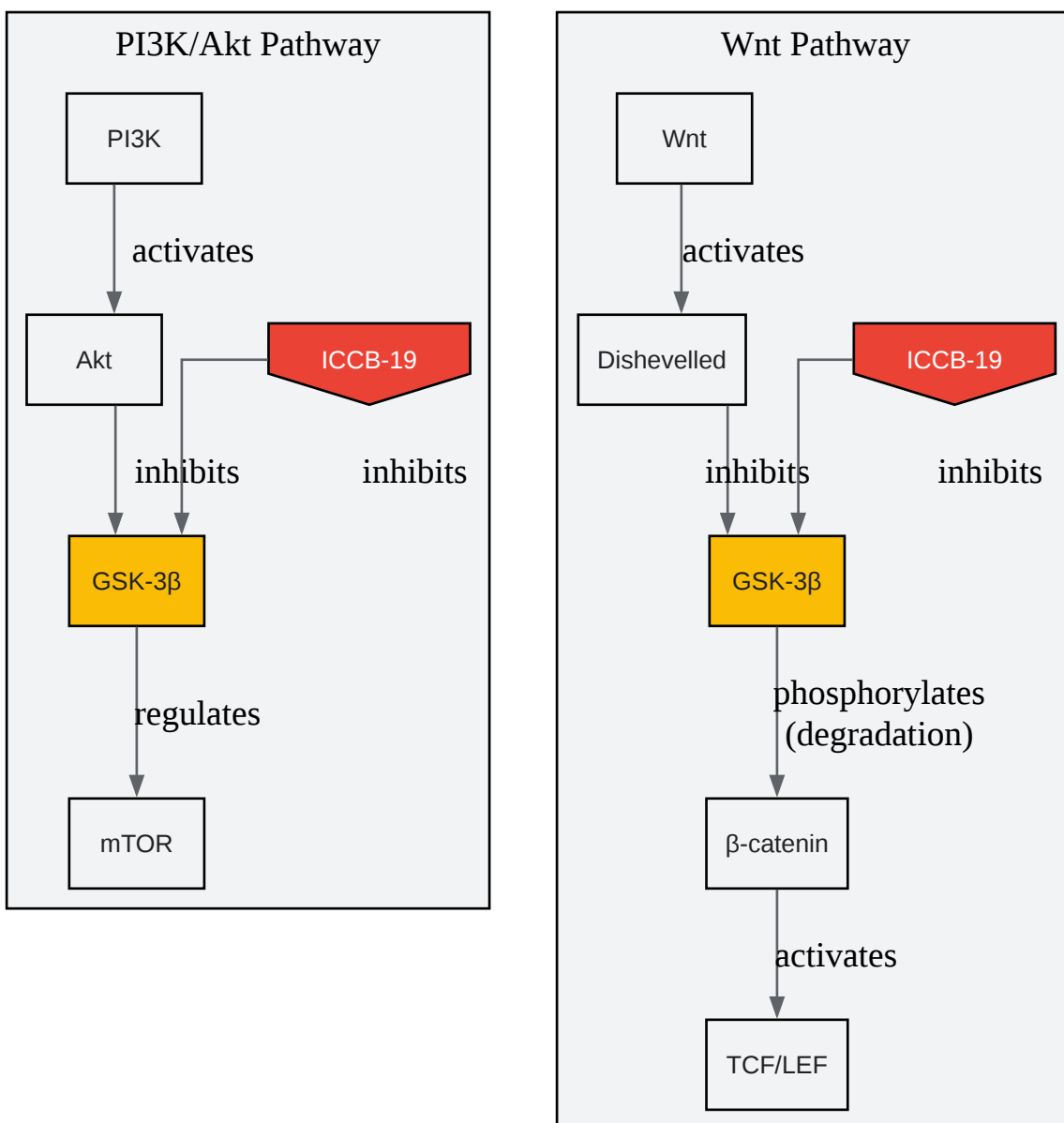
Frequently Asked Questions (FAQs)

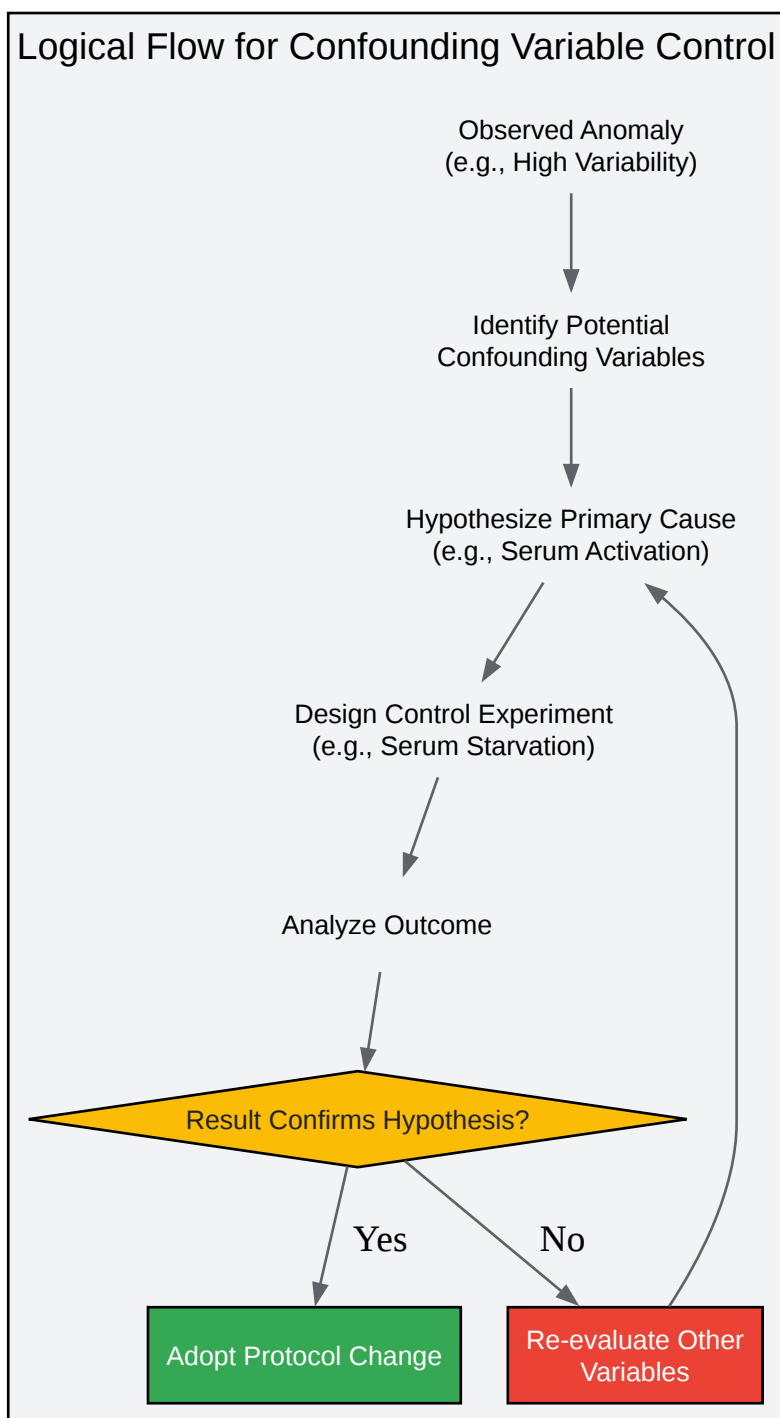
Q1: What is the primary mechanism of action for **ICCB-19 Hydrochloride**?

A1: **ICCB-19 Hydrochloride** is a potent and selective ATP-competitive inhibitor of Glycogen Synthase Kinase 3 Beta (GSK-3 β). By binding to the kinase domain, it prevents the phosphorylation of downstream substrates, thereby modulating a variety of cellular signaling pathways. Its hydrochloride salt form enhances its solubility and stability in aqueous solutions for experimental use.

Q2: In which signaling pathways is GSK-3 β , the target of ICCB-19, involved?

A2: GSK-3 β is a critical kinase involved in numerous signaling cascades. The primary pathways affected by ICCB-19 administration include the Wnt/ β -catenin pathway, the PI3K/Akt/mTOR pathway, and insulin signaling. Its inhibition can impact cellular processes such as proliferation, differentiation, apoptosis, and metabolic regulation.





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